

In-Depth Technical Guide to Fmoc-Tyr(Me)-OH: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Fmoc-tyr(Me)-OH

Cat. No.: B557313

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This technical guide provides a comprehensive overview of N- α -(9-Fluorenylmethoxycarbonyl)-O-methyl-L-tyrosine (**Fmoc-Tyr(Me)-OH**), a crucial building block in peptide synthesis for research, drug discovery, and development. This document details its chemical properties, CAS number, reliable suppliers, and a foundational protocol for its incorporation into peptide chains using solid-phase peptide synthesis (SPPS).

Core Compound Properties and Identification

Fmoc-Tyr(Me)-OH is a derivative of the amino acid tyrosine where the amino group is protected by a fluorenylmethoxycarbonyl (Fmoc) group, and the hydroxyl group of the tyrosine side chain is methylated. This modification prevents unwanted side reactions during peptide synthesis and can influence the final peptide's conformation and biological activity.

Chemical Abstracts Service (CAS) Number: 77128-72-4

Molecular Formula: $C_{25}H_{23}NO_5$

Molecular Weight: 417.45 g/mol

Table 1: Physicochemical Data of Fmoc-Tyr(Me)-OH

Property	Value	Reference
CAS Number	77128-72-4	
Molecular Formula	C ₂₅ H ₂₃ NO ₅	
Molecular Weight	417.45 g/mol	
Appearance	White to off-white powder	
Purity	≥98% (by HPLC)	
Solubility	Soluble in DMF, DMSO	
Storage	Store at 2-8°C	

Commercial Suppliers

A variety of chemical suppliers offer **Fmoc-Tyr(Me)-OH** for research and manufacturing purposes. Notable suppliers include:

- MedChemExpress
- Sigma-Aldrich (Novabiochem)
- Chem-Impex
- Aapptec Peptides
- Anaspec
- CymitQuimica
- Santa Cruz Biotechnology
- Simson Pharma Limited

Experimental Protocol: Incorporation of Fmoc-Tyr(Me)-OH in Solid-Phase Peptide Synthesis

(SPPS)

The following is a generalized protocol for the incorporation of **Fmoc-Tyr(Me)-OH** into a peptide sequence using manual Fmoc-based solid-phase peptide synthesis. This protocol is a standard procedure and may require optimization based on the specific peptide sequence and scale of the synthesis.

Materials and Reagents:

- Fmoc-Rink Amide resin (or other suitable resin)
- **Fmoc-Tyr(Me)-OH**
- Other required Fmoc-protected amino acids
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Piperidine, 20% (v/v) in DMF
- O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% water)
- Diethyl ether

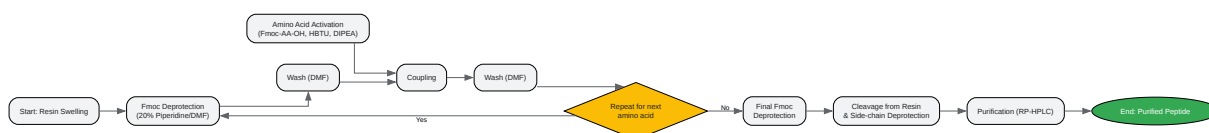
Procedure:

- **Resin Swelling:** The resin is swelled in DMF for 30-60 minutes in a reaction vessel.
- **Fmoc Deprotection:** The Fmoc protecting group on the resin is removed by treating it with 20% piperidine in DMF for 5-10 minutes, followed by a second treatment for 10-15 minutes. The resin is then washed thoroughly with DMF.

- Amino Acid Coupling:
 - In a separate vessel, **Fmoc-Tyr(Me)-OH** (3-5 equivalents relative to resin loading) is pre-activated by dissolving it in DMF with HBTU (3-5 equivalents) and DIPEA (6-10 equivalents).
 - The activated amino acid solution is added to the deprotected resin.
 - The coupling reaction is allowed to proceed for 1-2 hours at room temperature with agitation. The completion of the reaction can be monitored using a Kaiser test.
- Washing: After the coupling, the resin is washed extensively with DMF to remove excess reagents and by-products.
- Chain Elongation: The deprotection and coupling steps are repeated for each subsequent amino acid in the peptide sequence.
- Final Deprotection: The N-terminal Fmoc group of the final amino acid is removed using 20% piperidine in DMF.
- Cleavage and Side-Chain Deprotection: The peptide is cleaved from the resin, and the side-chain protecting groups are removed by treating the resin with a cleavage cocktail for 2-3 hours.
- Peptide Precipitation and Purification: The cleaved peptide is precipitated with cold diethyl ether, centrifuged, and the pellet is washed with ether. The crude peptide is then purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

Logical Workflow for Peptide Synthesis

The following diagram illustrates the general workflow for incorporating an amino acid, such as **Fmoc-Tyr(Me)-OH**, during solid-phase peptide synthesis.



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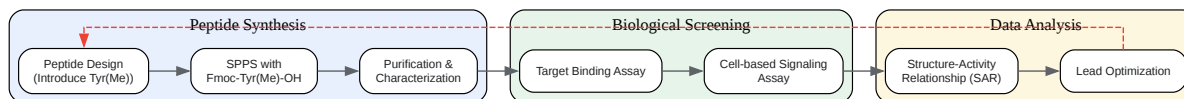
Caption: General workflow for Fmoc-based solid-phase peptide synthesis.

Application in Drug Discovery and Signaling Research

The incorporation of O-methylated tyrosine into peptides can be a strategic tool in drug design. This modification can enhance metabolic stability by protecting the phenolic hydroxyl group from enzymatic degradation, such as sulfation or phosphorylation. Furthermore, the altered electronic properties and steric hindrance of the O-methyl group compared to a free hydroxyl can modulate the binding affinity and selectivity of the peptide for its biological target.

While no specific signaling pathway directly modulated by a simple O-methylated tyrosine-containing peptide is prominently documented in the initial search, the synthesis of such peptides is a key step in structure-activity relationship (SAR) studies. For instance, in the development of peptide-based inhibitors or receptor agonists/antagonists, replacing a native tyrosine with Tyr(Me) allows researchers to probe the importance of the hydroxyl group for hydrogen bonding and interaction with the target protein. This information is crucial for designing more potent and selective therapeutic peptides.

The following diagram illustrates a hypothetical workflow for utilizing a Tyr(Me)-containing peptide in a drug discovery context to investigate its effect on a signaling pathway.



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